

An In-depth Technical Guide to the Physicochemical Properties of 2-Butylbenzofuran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Butylbenzofuran**

Cat. No.: **B1266229**

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Introduction

2-Butylbenzofuran is an aromatic organic compound that belongs to the benzofuran class of heterocycles. It is characterized by a benzene ring fused to a furan ring, with a butyl group substituted at the second position of the furan ring. This compound is of significant interest in the pharmaceutical industry as it serves as a crucial intermediate in the synthesis of various medicinal compounds.^{[1][2][3]} Notably, it is a key building block in the production of Amiodarone, a potent antiarrhythmic agent used to treat life-threatening cardiac arrhythmias.^[4] Benzofuran derivatives, in general, are recognized for a wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties.^{[5][6][7][8]} This guide provides a comprehensive overview of the core physicochemical properties of **2-Butylbenzofuran**, detailed experimental protocols for their determination, and visualizations of its role in synthesis and experimental workflows.

Physicochemical Properties of 2-Butylbenzofuran

The fundamental physical and chemical characteristics of **2-Butylbenzofuran** are summarized in the table below. These properties are essential for its handling, application in synthetic chemistry, and for quality control purposes.

Property	Value
Molecular Formula	C ₁₂ H ₁₄ O
Molecular Weight	174.24 g/mol [4]
Appearance	Liquid [9]
Boiling Point	129°C at 15 mmHg (2.0 kPa) [9]
Relative Density	0.987 [9]
Refractive Index	1.5330 [9]
Flash Point	101°C [9]
Solubility	Insoluble in water; Soluble in organic solvents like acetone and sparingly soluble in methanol. [10]

Experimental Protocols

The following sections detail the methodologies for determining the key physicochemical properties of **2-Butylbenzofuran**.

Determination of Boiling Point (Thiele Tube Method)

The boiling point is a critical physical constant for liquid compounds. The Thiele tube method is a convenient approach for its determination using a small sample size.[\[11\]](#)

Apparatus and Reagents:

- Thiele tube
- Thermometer (0-200°C)
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or thread

- Heating source (e.g., Bunsen burner)
- High-boiling point oil (e.g., mineral oil)
- Sample of **2-Butylbenzofuran**

Procedure:

- A small amount (a few milliliters) of **2-Butylbenzofuran** is placed into the small test tube.[12]
[13]
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.[14]
- The test tube is securely attached to a thermometer using a rubber band or thread.[11][14]
- The assembly is then placed into a Thiele tube containing a high-boiling point oil, ensuring the sample is immersed in the oil bath.[11]
- The side arm of the Thiele tube is gently heated, allowing for uniform temperature distribution via convection currents.[14]
- As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube.[11]
- Heating is continued until a continuous and rapid stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.
[13][14] This temperature is recorded.

Determination of Density

The density of a liquid is its mass per unit volume and is an important characteristic property.
[15]

Apparatus and Reagents:

- Graduated cylinder (e.g., 10 mL or 25 mL)[15]
- Analytical balance[15]
- Thermometer
- Sample of **2-Butylbenzofuran**

Procedure:

- An empty, clean, and dry graduated cylinder is weighed on an analytical balance, and its mass is recorded.[15][16]
- A specific volume of **2-Butylbenzofuran** (e.g., 10 mL) is carefully added to the graduated cylinder. The volume is recorded to the nearest 0.1 mL.[15]
- The graduated cylinder containing the **2-Butylbenzofuran** is reweighed, and the combined mass is recorded.[15][17]
- The temperature of the liquid is measured and recorded.[15]
- The mass of the **2-Butylbenzofuran** is calculated by subtracting the mass of the empty graduated cylinder from the combined mass.
- The density is then calculated using the formula: Density = Mass / Volume.[16]

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

Apparatus and Reagents:

- Test tubes
- Vortex mixer or shaker
- Pipettes
- Sample of **2-Butylbenzofuran**

- Various solvents (e.g., water, ethanol, acetone, dimethyl sulfoxide (DMSO))

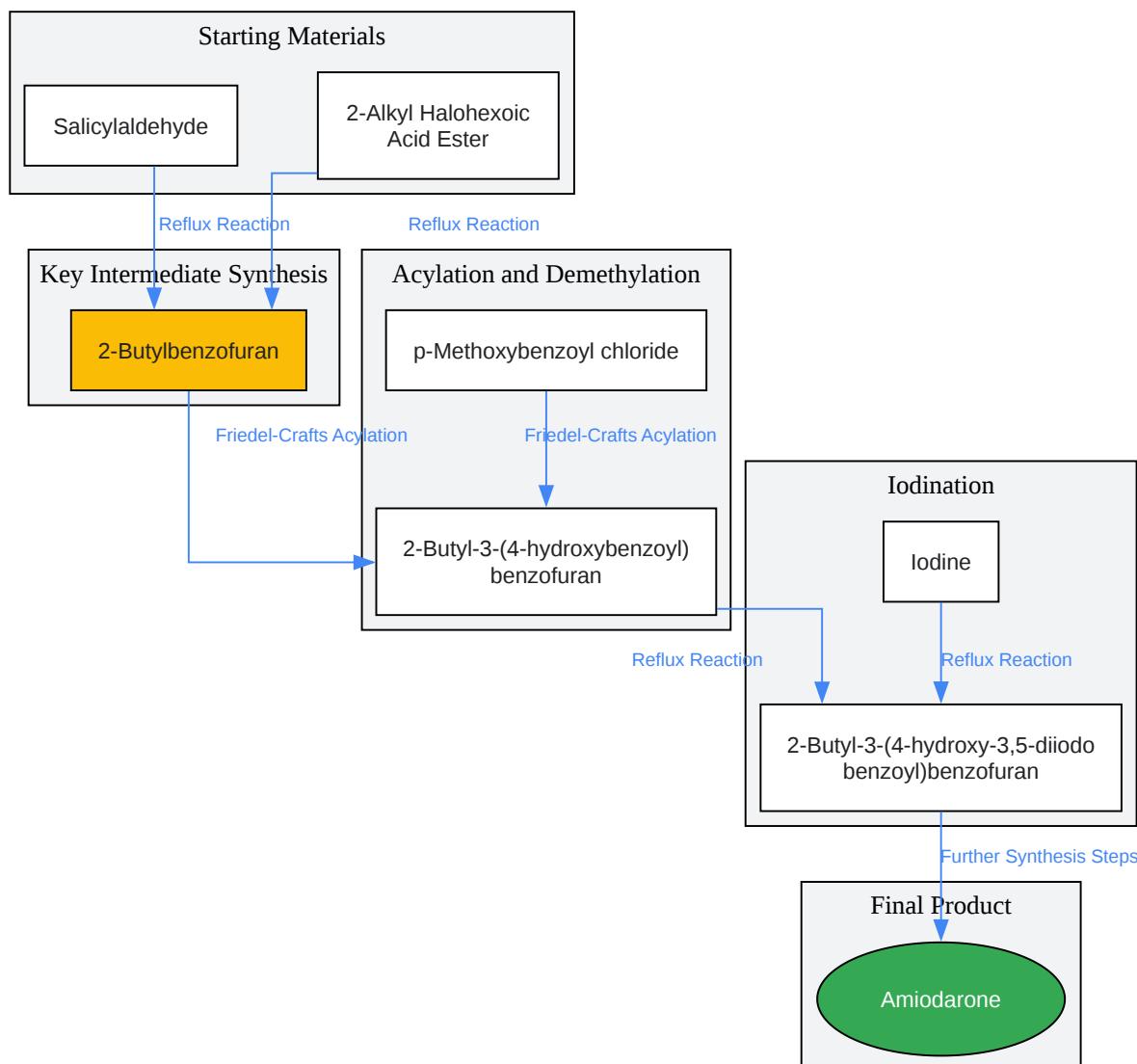
Procedure:

- A small, measured amount of **2-Butylbenzofuran** (e.g., 25 mg or 0.05 mL) is placed into a test tube.[18]
- A small volume of the chosen solvent (e.g., 0.75 mL of water) is added to the test tube in portions.[18]
- After each addition, the test tube is vigorously shaken or vortexed to facilitate dissolution.[18]
- The mixture is visually inspected for clarity. A clear solution indicates that the compound has dissolved. The presence of cloudiness or a precipitate indicates insolubility or partial solubility.[19]
- The process is repeated with different solvents to determine the solubility profile of **2-Butylbenzofuran**. For sparingly soluble compounds, gentle heating can be applied to aid dissolution, followed by cooling to the test temperature to check for precipitation.[20]

Visualizations

Logical Relationship: Synthesis of Amiodarone

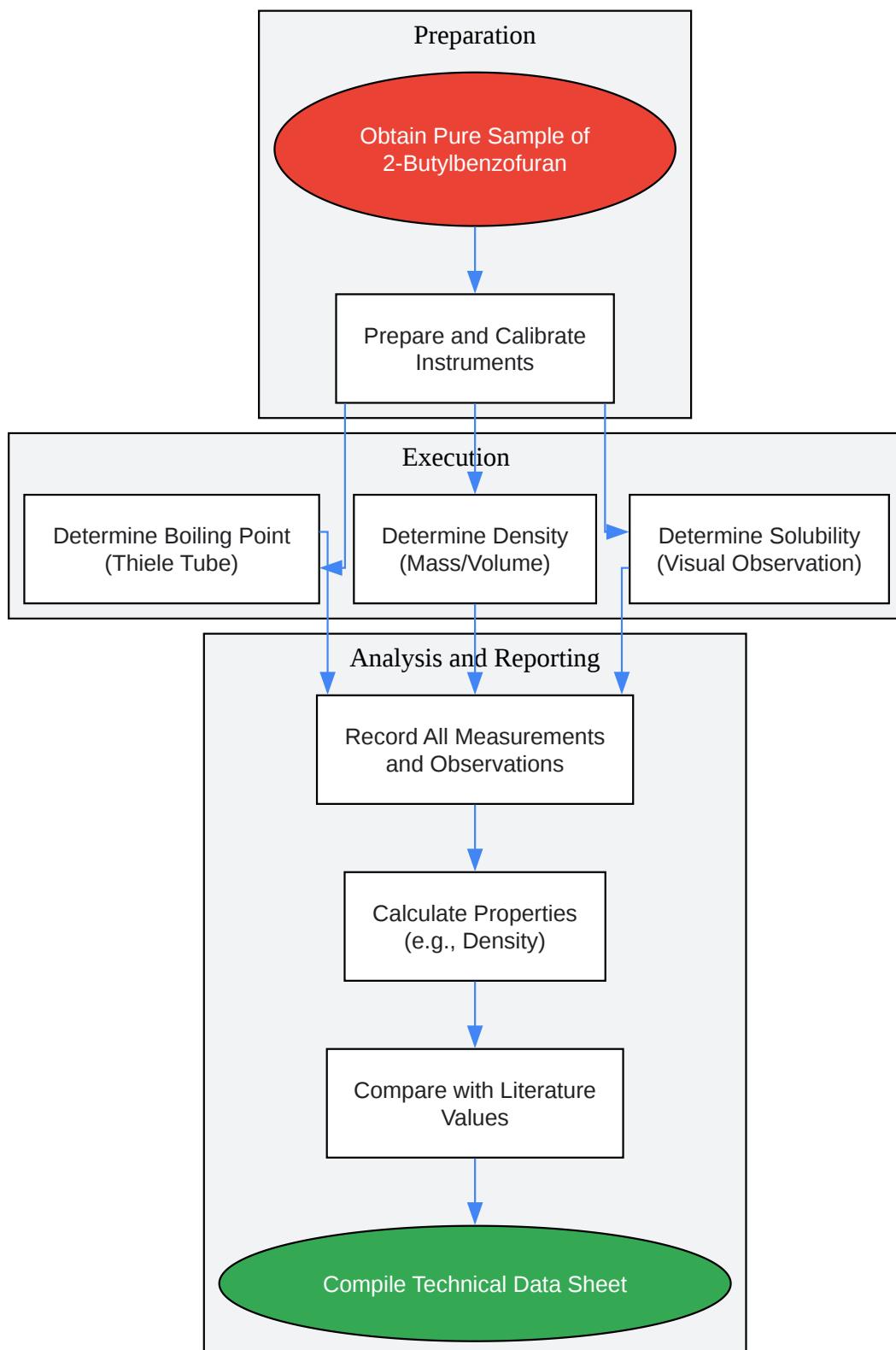
2-Butylbenzofuran is a pivotal precursor in the multi-step synthesis of Amiodarone. The following diagram illustrates a simplified pathway highlighting the role of **2-Butylbenzofuran**.

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Caption: Simplified synthesis pathway of Amiodarone from **2-Butylbenzofuran**.

Experimental Workflow: Physicochemical Property Determination

The following diagram outlines a general workflow for the experimental determination of the physicochemical properties of a liquid compound like **2-Butylbenzofuran**.

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Caption: General workflow for determining physicochemical properties.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 2-Butylbenzofuran]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1266229#2-butylbenzofuran-physicochemical-properties\]](https://www.benchchem.com/product/b1266229#2-butylbenzofuran-physicochemical-properties)

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